

# 6-Bromohexanoic Acid: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6-Bromohexanoic acid

Cat. No.: B134931

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical and chemical properties of **6-bromohexanoic acid**. It is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors requiring a thorough understanding of this versatile chemical intermediate.

## Core Physical and Chemical Properties

**6-Bromohexanoic acid**, also known as 6-bromocaproic acid, is an organobromine compound with a carboxylic acid functional group.<sup>[1]</sup> Its bifunctional nature, possessing both a reactive bromine atom and a carboxylic acid moiety, makes it a valuable building block in organic synthesis.<sup>[2]</sup>

## Physical Properties

**6-Bromohexanoic acid** is typically a white to light orange or pale yellow crystalline solid or powder at room temperature.<sup>[1][3][4]</sup> It possesses a low melting point and is combustible. The key physical properties are summarized in the table below.

Property	Value	References
Molecular Formula	C <sub>6</sub> H <sub>11</sub> BrO <sub>2</sub>	[3][5]
Molecular Weight	195.05 g/mol	[1][5][6]
CAS Number	4224-70-8	[1][5]
Appearance	White to light orange/pale yellow crystalline solid or powder	[1][3][4]
Melting Point	32-35 °C	[4][6][7][8]
Boiling Point	165-170 °C at 20 mmHg	[1][3][4][8]
Density	Approximately 1.4 - 1.55 g/cm <sup>3</sup>	[2][7]
Flash Point	95 °C (203 °F)	[4][6]
Solubility	Moderately soluble in water. Soluble in methanol, ethanol, and acetone.	[2][9]

## Chemical Properties

The chemical reactivity of **6-bromohexanoic acid** is characterized by the distinct functionalities of the carboxylic acid and the terminal alkyl bromide. The carboxylic acid group can undergo typical reactions such as esterification and amidation, while the bromine atom is susceptible to nucleophilic substitution.

It is widely used as an intermediate in the synthesis of more complex molecules, including pharmaceuticals and agricultural chemicals.[2][3] Specifically, it has been utilized in the preparation of N-acylsulfonamides, diarylthioethers, and 2-lithio-1,3-dithian.[1]

Stability and Reactivity:

**6-bromohexanoic acid** is stable under normal conditions. It is incompatible with strong oxidizing agents, strong acids, and strong bases. Upon thermal decomposition, it can release carbon monoxide, carbon dioxide, and hydrogen halides.

## Experimental Protocols

### Synthesis of 6-Bromohexanoic Acid from $\epsilon$ -Caprolactone

A common and efficient method for the synthesis of **6-bromohexanoic acid** is through the ring-opening reaction of  $\epsilon$ -caprolactone with hydrogen bromide.

Materials:

- $\epsilon$ -Caprolactone
- Dry Hydrogen Bromide (HBr) gas
- Anhydrous organic solvent (e.g., n-hexane, dichloromethane, or toluene)
- Three-necked flask equipped with a stirrer, gas inlet tube, and thermometer

Procedure:

- In a three-necked flask, dissolve  $\epsilon$ -caprolactone in an appropriate anhydrous organic solvent.
- Cool the stirred solution to the desired reaction temperature (typically between 0 °C and 40 °C).
- Bubble dry hydrogen bromide gas through the solution while maintaining the temperature. The molar ratio of HBr to  $\epsilon$ -caprolactone should be between 1.0 and 2.0.
- After the addition of HBr is complete, continue stirring the reaction mixture for several hours at the same temperature.
- Upon completion of the reaction, cool the mixture to induce crystallization of the product.
- Collect the solid **6-bromohexanoic acid** by filtration.
- Wash the crystals with a cold, non-polar solvent (e.g., cold n-hexane) to remove impurities.
- Dry the purified product under vacuum.

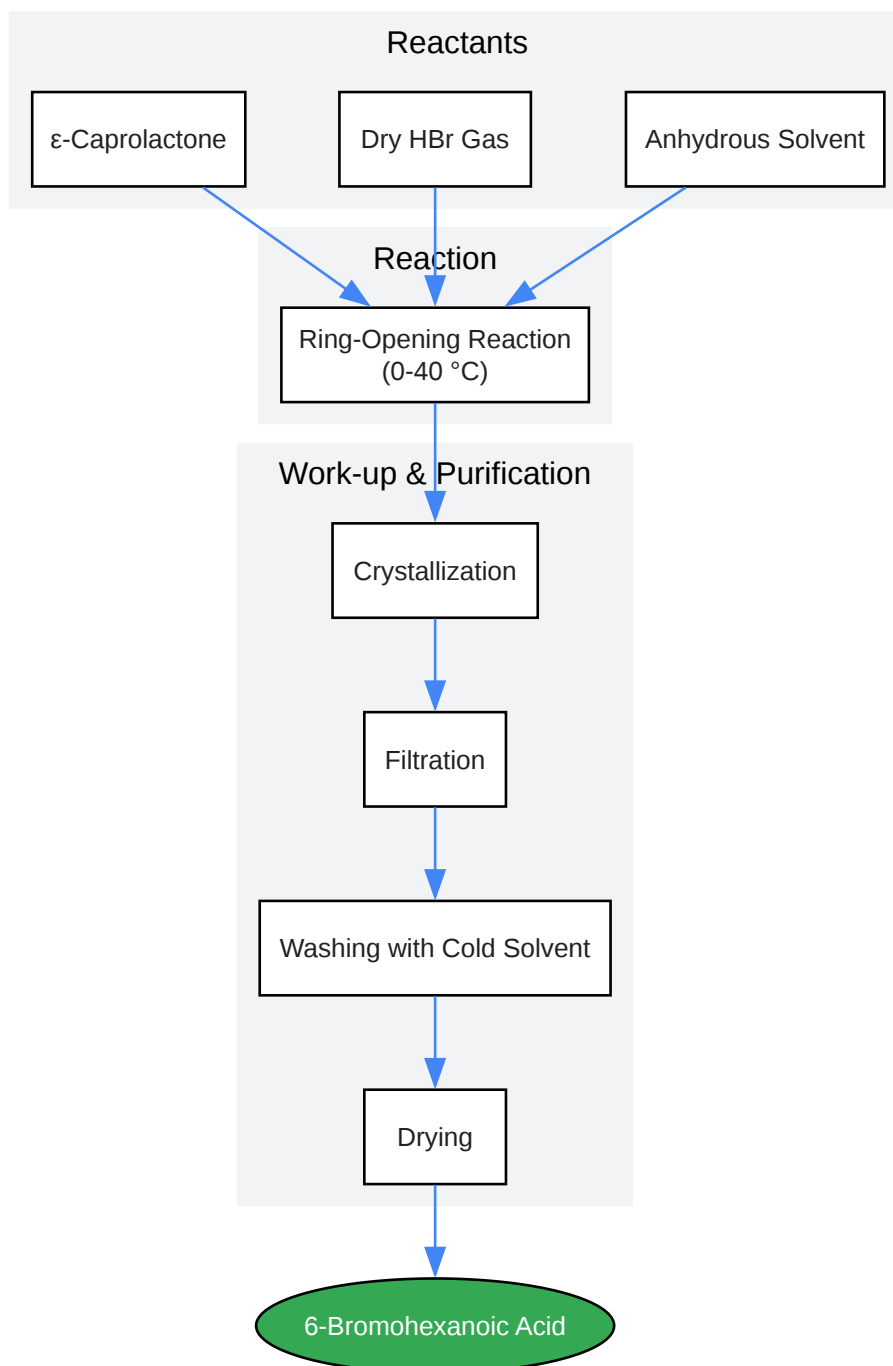
The purity of the resulting **6-bromohexanoic acid** can be assessed by gas chromatography.

## Visualizations

### Synthesis Workflow

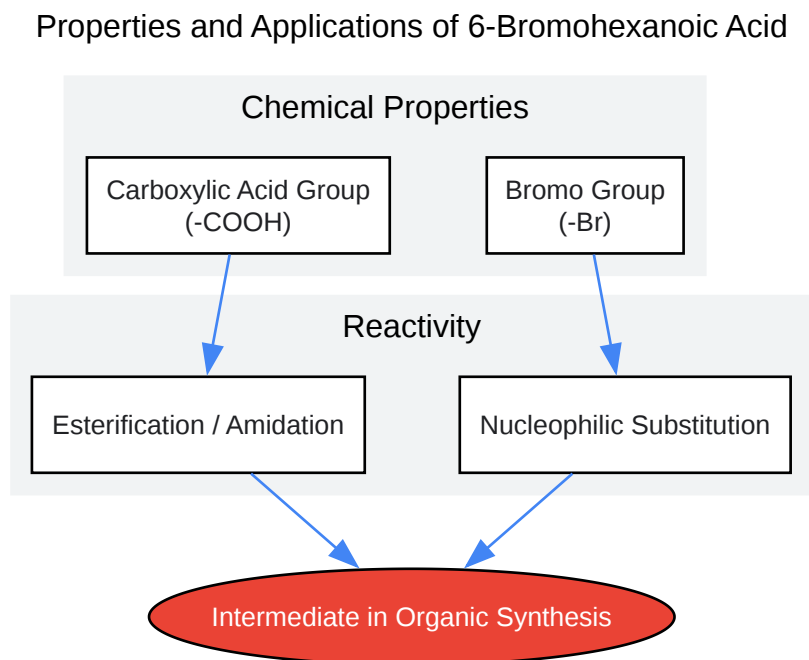
The following diagram illustrates the general workflow for the synthesis of **6-bromohexanoic acid** from  $\epsilon$ -caprolactone.

## Synthesis of 6-Bromohexanoic Acid

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **6-bromohexanoic acid**.

## Logical Relationship of Properties and Applications

This diagram shows the relationship between the key chemical features of **6-bromohexanoic acid** and its primary application as a synthetic intermediate.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CN1865218A - Method for making 6-bromocaproic acid - Google Patents [patents.google.com]
- 2. Preparation of 6-Bromocaproic Acid\_Chemicalbook [chemicalbook.com]

- 3. CN100519504C - Method for making 6-bromocaproic acid - Google Patents [patents.google.com]
- 4. 6-Bromohexanoic acid | 4224-70-8 [chemicalbook.com]
- 5. Carboxylic acid - Wikipedia [en.wikipedia.org]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. 25.2 Physical Properties of Carboxylic Acids – Organic and Biochemistry Supplement to Enhanced Introductory College Chemistry [ecampusontario.pressbooks.pub]
- 8. tsfx.edu.au [tsfx.edu.au]
- 9. GB2153826A - Unsaturated carboxylic acid - Google Patents [patents.google.com]
- To cite this document: BenchChem. [6-Bromohexanoic Acid: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134931#6-bromohexanoic-acid-physical-and-chemical-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)